

# perfluoro-1,10-decanedicarboxylic acid molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Perfluoro-1,10-decanedicarboxylic	
	acid	
Cat. No.:	B1305833	Get Quote

An in-depth analysis of **Perfluoro-1,10-decanedicarboxylic acid**, a significant compound in advanced materials and chemical synthesis, necessitates a clear understanding of its fundamental physicochemical properties. This guide provides an overview of its molecular formula and weight, crucial for researchers and drug development professionals.

## **Physicochemical Data Summary**

The core identifying characteristics of **Perfluoro-1,10-decanedicarboxylic acid** are its molecular formula and weight. These values are fundamental for stoichiometric calculations in experimental protocols and for the interpretation of analytical data.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>2</sub> F <sub>20</sub> O <sub>4</sub> [1][2][3]
Molecular Weight	590.11 g/mol [1][4]
Alternate Name	Perfluorododecane-1,12-dioic acid[1]
CAS Number	865-85-0[1][2]

## **Logical Relationship of Core Properties**



The relationship between the chemical name, its empirical formula, and its calculated molecular weight is a foundational concept in chemistry. The diagram below illustrates this direct correlation for **Perfluoro-1,10-decanedicarboxylic acid**.



Click to download full resolution via product page

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. scbt.com [scbt.com]
- 2. avantorsciences.com [avantorsciences.com]
- 3. Perfluoro-1,10-decanedicarboxylic acid | C12H2F20O4 | CID 2776058 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [perfluoro-1,10-decanedicarboxylic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1305833#perfluoro-1-10-decanedicarboxylic-acid-molecular-weight-and-formula]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com